

Gas chromatography-mass spectrometry (GC-MS) analysis of Diethyl adipate.

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Compound of Interest

Compound Name: Diethyl adipate

Cat. No.: B1670523

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Application Note: High-Sensitivity GC-MS Analysis of Diethyl Adipate

Abstract

This application note provides a detailed protocol for the sensitive and selective analysis of **Diethyl adipate** using Gas Chromatography-Mass Spectrometry (GC-MS). **Diethyl adipate** is a commonly used plasticizer and solvent in various industries, including cosmetics, food packaging, and pharmaceuticals. Monitoring its presence and concentration is crucial for quality control and safety assessment. The described methodology is tailored for researchers, scientists, and drug development professionals, offering a robust workflow from sample preparation to data analysis.

Introduction

Diethyl adipate (DEA), the diethyl ester of hexanedioic acid, is utilized to enhance the flexibility and durability of polymers. Its potential to migrate from packaging materials into consumables necessitates reliable analytical methods for its quantification. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful technique for the analysis of semi-volatile organic compounds like **Diethyl adipate**, providing high chromatographic resolution and definitive identification based on mass-to-charge ratio. This document outlines a comprehensive procedure for the determination of **Diethyl adipate** in a representative liquid matrix.

Experimental Protocols

Sample Preparation: Liquid-Liquid Extraction

This protocol is suitable for the extraction of **Diethyl adipate** from aqueous samples such as beverages or food simulants.

Materials:

- **Diethyl adipate** standard (CAS No. 141-28-6)
- Hexane (or other suitable extraction solvent like dichloromethane)
- Anhydrous sodium sulfate
- Sample vials
- Vortex mixer
- Centrifuge

Procedure:

- Transfer 5 mL of the liquid sample into a 15 mL glass centrifuge tube.
- Spike with an appropriate internal standard if necessary.
- Add 5 mL of hexane to the tube.
- Cap the tube and vortex vigorously for 2 minutes to ensure thorough mixing.
- Centrifuge the sample at 4000 rpm for 10 minutes to separate the organic and aqueous layers.
- Carefully transfer the upper organic layer (hexane) to a clean glass tube.
- Add a small amount of anhydrous sodium sulfate to the collected organic extract to remove any residual water.

- Transfer the dried extract to a 2 mL autosampler vial for GC-MS analysis.

GC-MS Instrumentation and Conditions

The following instrumental parameters are recommended for the analysis of **Diethyl adipate**.

Parameter	Setting
Gas Chromatograph	Agilent 7890A GC System (or equivalent)
Column	DB-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent 5% phenyl-methylpolysiloxane column
Injection Volume	1 µL
Inlet Temperature	280 °C
Injection Mode	Splitless
Carrier Gas	Helium at a constant flow rate of 1.0 mL/min
Oven Program	Initial temperature 60°C, hold for 1 min, ramp to 220°C at 20°C/min, then ramp to 300°C at 10°C/min, hold for 5 min
Mass Spectrometer	Agilent 5975C MSD (or equivalent)
Ionization Mode	Electron Ionization (EI) at 70 eV
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C
Acquisition Mode	Selected Ion Monitoring (SIM)
Transfer Line Temp.	280 °C

Data Presentation

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the GC-MS analysis of **Diethyl adipate**. The validation data is based on a study of adipate plasticizers in a food matrix

and is representative of the expected method performance.^{[1][2]}

Parameter	Value
Compound	Diethyl adipate
CAS Number	141-28-6
Molecular Formula	C ₁₀ H ₁₈ O ₄
Molecular Weight	202.25 g/mol
Approx. Retention Time (min)	10.2
Quantifier Ion (m/z)	129
Qualifier Ion 1 (m/z)	157
Qualifier Ion 2 (m/z)	202
Linearity Range (ng/g)	5 - 1000
Correlation Coefficient (r ²)	> 0.998
Intraday Recovery (%)	85.4 - 114.6
Interday Recovery (%)	83.6 - 118.5
Limit of Detection (LOD)	0.5 - 2.0 µg/kg (typical for adipates)
Limit of Quantification (LOQ)	1.5 - 6.0 µg/kg (typical for adipates)

Mandatory Visualization

The following diagram illustrates the general workflow for the GC-MS analysis of **Diethyl adipate**.



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Caption: Experimental workflow for **Diethyl adipate** analysis.

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References

- 1. GC/MS method for the determination of adipate plasticizers in ham sausage and its application to kinetic and penetration studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Gas chromatography-mass spectrometry (GC-MS) analysis of Diethyl adipate.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670523#gas-chromatography-mass-spectrometry-gc-ms-analysis-of-diethyl-adipate]

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